

Application Notes and Protocols for Clonogenic Survival Assay with Coti-2

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Compound of Interest

Compound Name: Coti-2

Cat. No.: B606768

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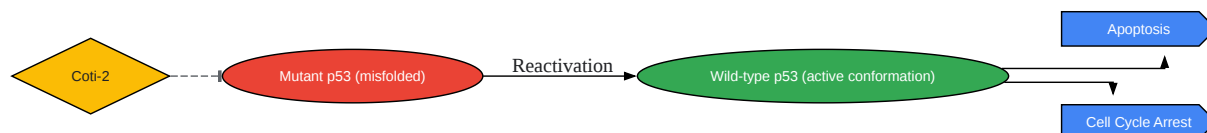
For Researchers, Scientists, and Drug Development Professionals

Introduction

Coti-2, a third-generation thiosemicarbazone, is a promising anti-cancer agent currently under investigation. Its primary mechanisms of action involve the reactivation of mutant p53 protein and the inhibition of the PI3K/AKT/mTOR signaling pathway.[1][2][3] **Coti-2** has demonstrated efficacy in various cancer cell lines, including those of head and neck squamous cell carcinoma (HNSCC), bladder cancer, and triple-negative breast cancer.[4][5] One of the key in vitro methods to assess the long-term efficacy of a cytotoxic agent like **Coti-2** is the clonogenic survival assay. This assay determines the ability of a single cell to proliferate and form a colony, thereby providing a measure of the compound's impact on cell reproductive viability. These application notes provide a detailed protocol for performing a clonogenic survival assay with **Coti-2** and summarize relevant quantitative data.

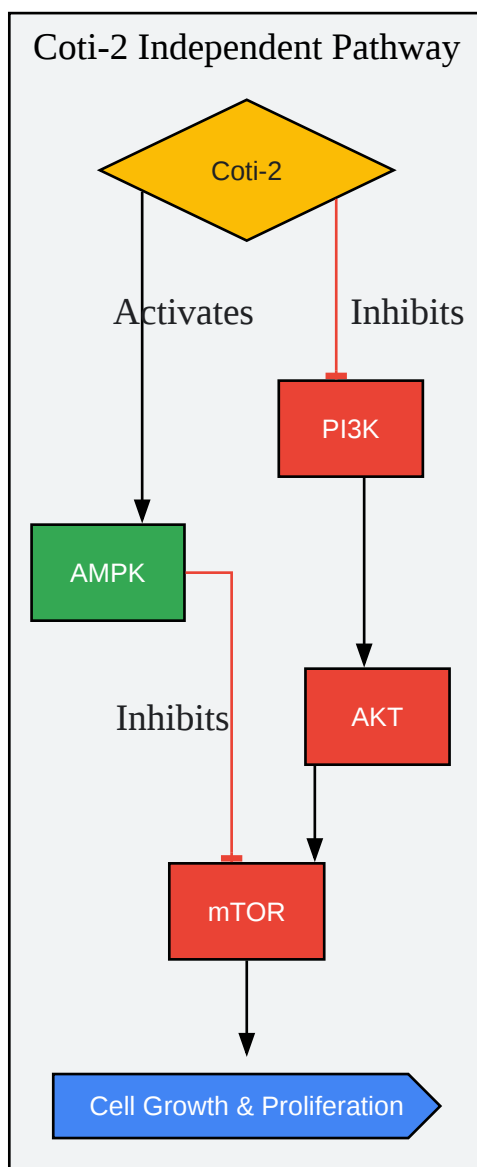
Signaling Pathways Modulated by Coti-2

Coti-2 exerts its anti-tumor effects through a dual mechanism of action. It can induce a conformational change in misfolded mutant p53, restoring its tumor-suppressive functions. Independently of p53 status, **Coti-2** also inhibits the PI3K/AKT/mTOR pathway, a critical signaling cascade for cell growth and proliferation, and activates AMP-activated protein kinase (AMPK), a key cellular energy sensor.



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Coti-2-mediated reactivation of mutant p53.



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Coti-2's impact on the PI3K/AKT/mTOR pathway.

Experimental Protocols

Clonogenic Survival Assay Workflow

The clonogenic survival assay is a multi-day experiment that involves cell seeding, treatment with **Coti-2**, a period of incubation to allow for colony formation, and subsequent fixation, staining, and colony counting.



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References

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